

# Safety and handling precautions for 3-Ethylphenylboronic acid

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## Compound of Interest

Compound Name: 3-Ethylphenylboronic acid

Cat. No.: B1591091

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## An In-Depth Technical Guide to the Safe Handling and Management of 3-Ethylphenylboronic Acid

For researchers and professionals in the fields of chemistry and drug development, the utility of arylboronic acids as reagents, particularly in cross-coupling reactions, is well-established. However, their safe and effective use hinges on a thorough understanding of their potential hazards and the implementation of rigorous handling protocols. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses pertinent to **3-Ethylphenylboronic acid**, grounded in established safety data and best laboratory practices.

## Chemical Identity and Physical Properties

**3-Ethylphenylboronic acid** is an organic compound that requires careful handling due to its specific chemical properties and potential reactivity. A clear understanding of its physical characteristics is the first step in a robust safety assessment.

Property	Value	Source
Chemical Name	3-Ethylphenylboronic acid	
CAS Number	90555-65-0	
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>2</sub>	
Molecular Weight	149.98 g/mol	
Appearance	Solid	
Melting Point	130 - 132 °C (for 4-isomer)	[1][2]

Note: Data for the 4-ethyl isomer is often used as a close surrogate for the 3-ethyl isomer due to structural similarity.

## Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS), **3-Ethylphenylboronic acid** is classified with specific hazards that necessitate careful handling. The primary risks are associated with irritation to the skin, eyes, and respiratory system.[3][4]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

GHS Pictogram: GHS07 (Exclamation Mark) Signal Word: Warning

Causality of Hazards:

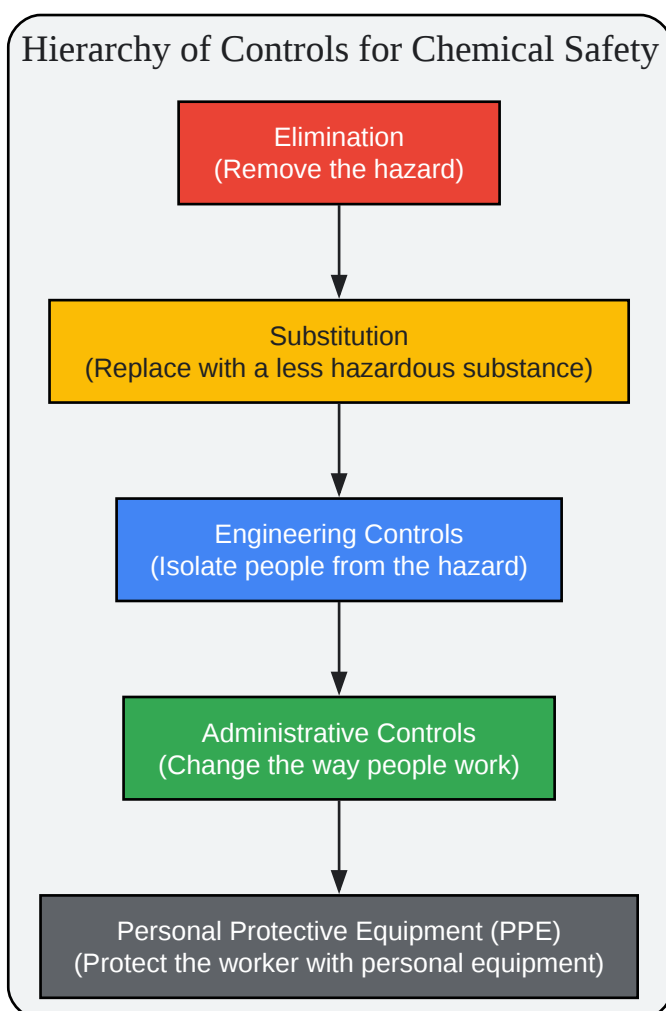
- Irritation: Like many boronic acids, **3-Ethylphenylboronic acid** can act as an irritant upon direct contact. As a fine powder, it poses a significant inhalation risk, potentially leading to irritation of the nasal passages and throat.[1][2] Its crystalline nature can cause mechanical irritation to the eyes, which can be exacerbated by its chemical properties.
- Reactivity: This compound is incompatible with strong oxidizing agents and strong acids.[1] Boronic acids can also be sensitive to moisture and may undergo dehydration to form their corresponding boroxine anhydrides.[5]
- Combustion Hazards: In the event of a fire, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and oxides of boron can be released.[1][2]

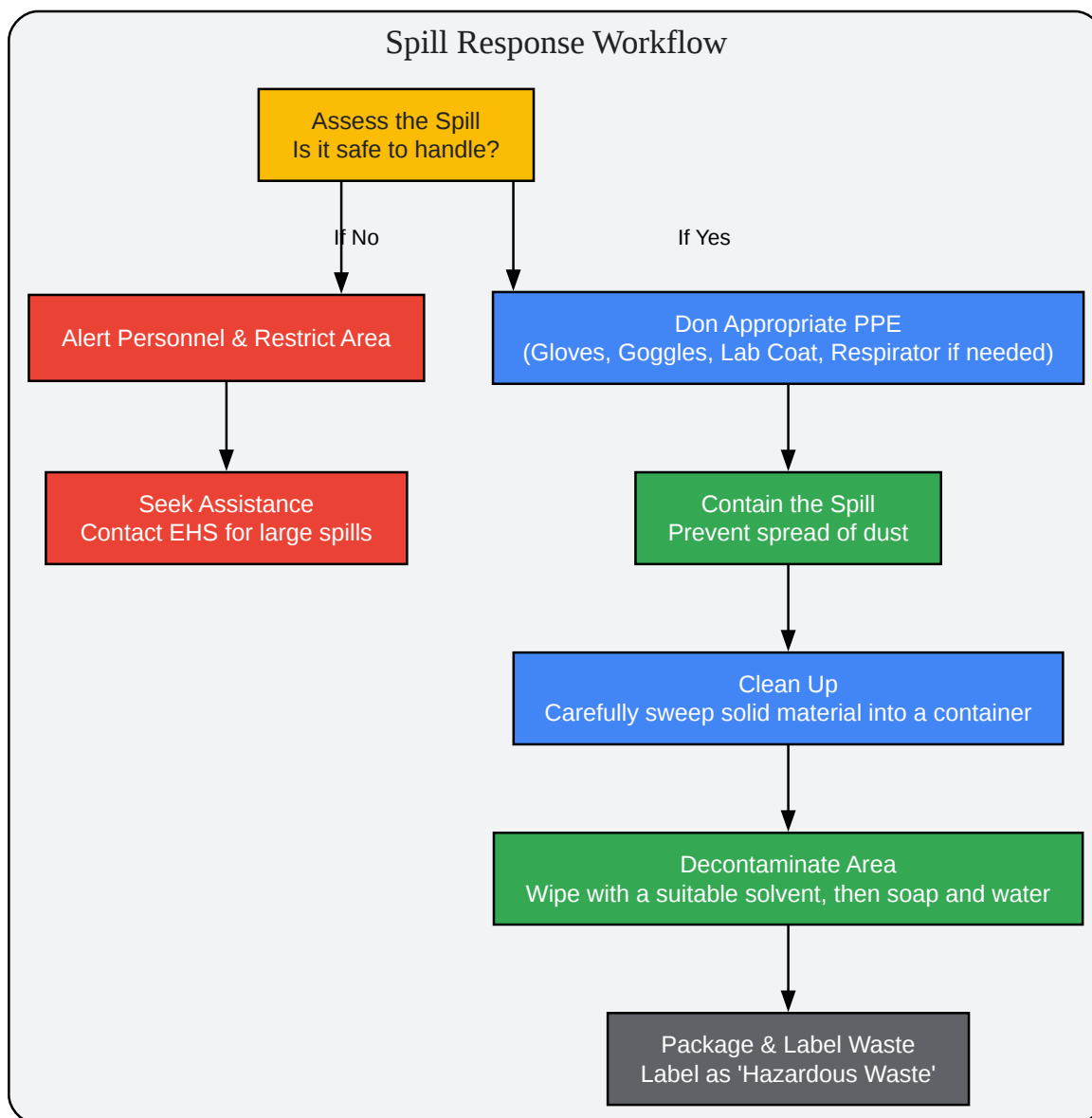
## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering and administrative controls over sole reliance on PPE, is crucial for minimizing exposure.

### Hierarchy of Controls

The most effective safety strategies involve designing out the hazard. Where this is not possible, a combination of controls should be implemented.





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